

Technical Guide: REDX05358 – Next-Generation Pan-RAF Inhibition[1]

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Compound of Interest

Compound Name: REDX05358
CAS No.: 1884226-20-3
Cat. No.: B610433

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Subject: **REDX05358** (Preclinical Lead / Precursor to JZP815 Program) Classification: Pan-RAF Inhibitor / Paradox Breaker Therapeutic Focus: BRAF V600E, RAS-Mutant, and Drug-Resistant Solid Tumors

Executive Summary

REDX05358 represents a pivotal shift in kinase inhibitor design, moving beyond the "Type I" inhibition characteristic of first-generation drugs (e.g., vemurafenib, dabrafenib). While Type I inhibitors are effective in BRAF V600E monomers, they notoriously induce paradoxical activation of the MAPK pathway in cells with wild-type BRAF or upstream RAS mutations. This occurs because Type I binding to one protomer induces transactivation of the drug-free partner within a RAF dimer.

REDX05358 is engineered as a Pan-RAF inhibitor (targeting ARAF, BRAF, and CRAF) and a Paradox Breaker. By stabilizing a conformation that prevents dimer-mediated signaling or by inhibiting both protomers within the dimer with equal potency, it abrogates the MAPK reactivation responsible for cutaneous toxicities and resistance in Colorectal Cancer (CRC).

This guide details the mechanistic rationale, molecular profile, and validation protocols for **REDX05358**.

Part 1: The Mechanistic Challenge & Solution

The Paradox Problem (Type I Inhibitors)

First-generation inhibitors bind the ATP-binding pocket of the active BRAF V600E monomer. However, in the presence of oncogenic RAS or splice variants (e.g., p61-BRAF V600E), RAF kinases form homo- or heterodimers.

- Mechanism of Failure: Binding of a Type I inhibitor to one RAF molecule in a dimer induces an allosteric change that activates the other RAF molecule (transactivation).
- Result: Hyper-phosphorylation of ERK (pERK), leading to secondary malignancies (e.g., keratoacanthomas) and drug resistance.

The REDX05358 Solution (Paradox Breaking)

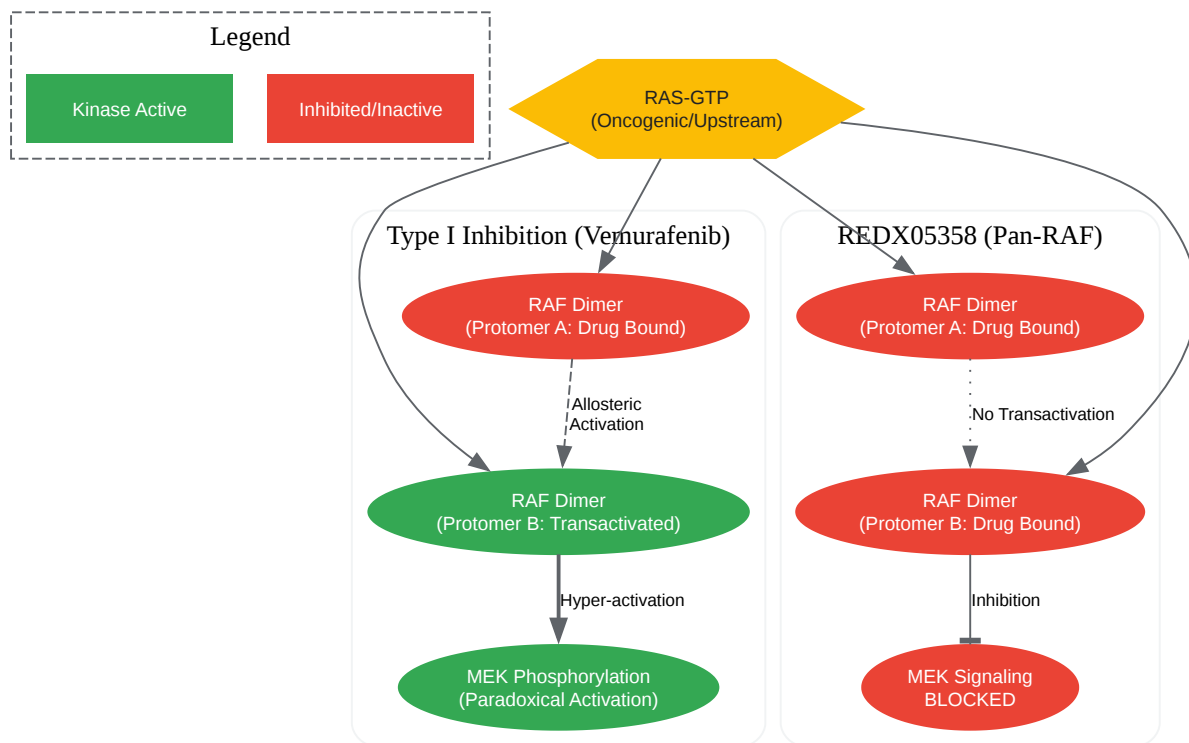
REDX05358 functions as a Type II-like inhibitor, binding in a DFG-out/

C-helix-in conformation.[\[1\]](#)

- Pan-RAF Activity: It potently inhibits ARAF, BRAF, and CRAF ($IC_{50} < 1$ nM).[\[2\]](#)
- Dimer Control: It inhibits RAF signaling regardless of the oligomerization state (monomer or dimer). Crucially, it does not induce the conformational changes that drive transactivation in RAS-mutant contexts.

Signaling Pathway Visualization

The following diagram illustrates the divergence in signaling consequences between Vemurafenib and **REDX05358**.



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Caption: Comparison of paradoxical activation by Type I inhibitors versus dimer-inhibition by **REDX05358** in a RAS-active context.

Part 2: Molecular Profile & Efficacy Data

REDX05358 demonstrates a "best-in-class" profile by combining potency with selectivity. The data below summarizes its performance across different genetic contexts.

Kinase Selectivity & Potency

REDX05358 is highly selective against a panel of >400 kinases, concentrating activity on the RAF family.[1][2]

Target Isoform	IC50 (nM)	Biological Context
BRAF V600E	0.17	Primary driver in Melanoma/CRC
BRAF WT	0.68	Wild-type context
CRAF	0.08	Critical for RAS-driven signaling (dimer partner)
ARAF	0.10	Accessory RAF isoform

Cellular Activity Matrix

The compound's utility extends beyond simple V600E mutations into resistance models.

Cell Line	Driver Mutation	Vemurafenib Response	REDX05358 Response
A375	BRAF V600E	Sensitive (Inhibition)	Sensitive (Inhibition)
HCT116	KRAS G13D	Paradoxical Activation (pERK)	Inhibition (pERK)
DLD-1	KRAS G13D	Resistance / Activation	Inhibition
SK-MEL-239	BRAF Splice (p61)	Resistance (Dimer driven)	Sensitive

Part 3: Experimental Protocols

To validate **REDX05358** in a research setting, specific assays must be employed to demonstrate the "Paradox Breaker" phenotype. Standard viability assays are insufficient; phosphorylation status is the critical quality attribute (CQA).

Protocol A: The "Paradox" Western Blot

Objective: Prove that **REDX05358** inhibits ERK signaling in RAS-mutant cells where Vemurafenib causes activation.

Reagents:

- Cell Lines: A375 (Control, V600E), HCT116 or DLD-1 (Test, KRAS-mutant).
- Compounds: **REDX05358** (10 nM – 10 M), Vemurafenib (Control), DMSO.
- Antibodies: pERK1/2 (Thr202/Tyr204), Total ERK, Vinculin (Loading Control).

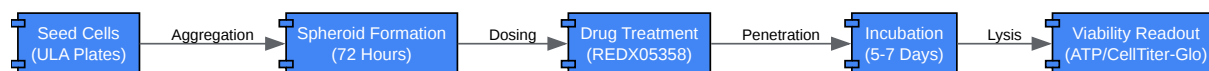
Workflow:

- Seeding: Plate cells in 6-well plates (0.5×10^6 cells/well) in full serum media. Allow 24h attachment.
- Starvation (Optional but Recommended): Switch to 0.5% FBS media for 16h to reduce basal growth factor noise.
- Treatment: Treat with dose titration of **REDX05358** vs. Vemurafenib for 1 hour.
 - Note: Paradoxical activation is an acute event; long incubations may miss the peak.
- Lysis: Rapidly wash with ice-cold PBS. Lyse in RIPA buffer + Phosphatase Inhibitors (Na₃VO₄, NaF).
- Readout: Immunoblot.
 - Success Criteria: HCT116 cells treated with Vemurafenib must show increased pERK vs. DMSO. HCT116 cells treated with **REDX05358** must show decreased or basal pERK.

Protocol B: 3D Spheroid Growth Assay

Objective: Assess efficacy in a physiologically relevant tumor microenvironment, particularly for CRC lines (often resistant in 2D).

Workflow Visualization:



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Caption: 3D Spheroid assay workflow for assessing potency in dense tumor structures.

Critical Steps:

- Use Ultra-Low Attachment (ULA) plates.
- Centrifuge plates at 200xg for 5 mins after seeding to center the pellet.
- Dosing should be refreshed every 48h due to the metabolic activity of spheroids.

Part 4: Clinical Translation & Field Insights

From REDX05358 to JZP815

REDX05358 served as the lead optimization compound in the Redx Pharma Pan-RAF program. This program was acquired by Jazz Pharmaceuticals, leading to the nomination of JZP815 for clinical trials.

- Insight: When researching **REDX05358**, data may often be cross-referenced with "JZP815" or "Redx Pan-RAF program." The mechanism of action (MOA) described here applies to this chemical series.

Handling & Safety

- Solubility: **REDX05358** is generally soluble in DMSO (up to 10 mM). Avoid aqueous buffers for stock solutions.
- Storage: Aliquot and store at -80°C. Avoid freeze-thaw cycles which can degrade the inhibitor and alter IC50 values.

References

- Discovery of **REDX05358**: A potent, selective and paradox-breaking BRAF inhibitor. Source: AACR Annual Meeting 2016; Abstract 2650. URL:[[Link](#)]
- Jazz Pharmaceuticals and Redx Announce Pan-RAF Inhibitor JZP815 to Enter Clinical Development. Source: Jazz Pharmaceuticals Press Release (2022).[3] URL:[[Link](#)]
- Response and resistance to paradox-breaking BRAF inhibitor in melanomas in vivo and ex vivo. Source: Molecular Cancer Therapeutics (2018).[4] (Contextual reference for Paradox Breaker mechanism). URL:[[Link](#)]
- Redx announces sale of its pan-RAF inhibitor programme to Jazz Pharmaceuticals. Source: Redx Pharma PLC (2019).[3][5] URL:[[Link](#)]

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